

Technical Guide: Diguanosine Tetraphosphate () Signaling and Metabolism

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Compound of Interest

Compound Name:	Diguanosine tetraphosphate ammonium salt
CAS No.:	102783-33-5
Cat. No.:	B1139150

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Abstract Diguanosine tetraphosphate (

or

) is a unique dinucleoside polyphosphate functioning as a specialized metabolic regulator and intracellular signal. Distinct from the bacterial second messenger cyclic di-GMP (c-di-GMP) and the stringent response factor guanosine tetraphosphate (ppGpp),

serves as a critical reservoir of purines and energy in crustacean embryos (*Artemia*) and acts as a stress-induced alarmone in bacteria and mammalian cells. This guide details the physicochemical properties, metabolic pathways, signaling mechanisms, and detection protocols for

, providing a roadmap for researchers investigating nucleotide signaling beyond the canonical cyclic monophosphates.

Molecular Identity and Distinction

Before designing experimental workflows, it is critical to distinguish

from structurally related guanosine derivatives.

Molecule	Abbreviation	Chemical Structure	Primary Biological Function
Diguanosine Tetraphosphate		Guanosine-5'-pppp-5'- Guanosine	Energy storage (Artemia), Stress Alarmone
Cyclic di-GMP	c-di-GMP	Cyclic bis(3'-5') diguanylate	Bacterial biofilm/motility switch
Guanosine tetraphosphate	ppGpp	Guanosine-3'- diphosphate-5'- diphosphate	Bacterial Stringent Response (transcription)
Diadenosine tetraphosphate		Adenosine-5'-pppp-5'- Adenosine	Oxidative stress signaling, DNA replication

Key Characteristic:

is a linear, symmetrical molecule containing a 5'-5' tetraphosphate bridge. Its high-energy phosphoanhydride bonds (

kcal/mol per bond hydrolysis) allow it to function as a thermodynamic buffer.

Metabolic Pathways: Synthesis and Degradation

The intracellular concentration of

is controlled by a "make-and-break" cycle involving specific transferases and hydrolases.

Biosynthesis[3]

- In *Artemia franciscana* (Brine Shrimp): The enzyme GTP:GTP guanylyltransferase (synthetase) catalyzes the condensation of two GTP molecules.
 - Localization: Yolk platelets of encysted embryos.[1][2]

- Regulation: Activity is high during cyst formation (diapause entry) and ceases upon resumption of development.
- In Bacteria (*E. coli*):

is synthesized as a side product by Aminoacyl-tRNA Synthetases (specifically Lysyl-tRNA synthetase, LysU) under specific conditions (e.g., presence of Zn^{2+} or heat shock), or by specific dinucleoside polyphosphate synthetases.

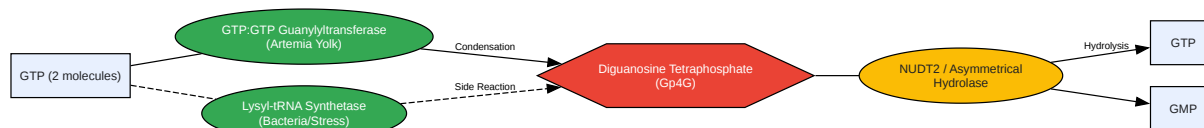
Catabolism (The Signaling Trigger)

The degradation of

is the rate-limiting step in releasing its stored potential.

- Enzyme: Bis(5'-nucleosyl)-tetraphosphatase (asymmetrical) (EC 3.6.1.17).[\[3\]](#)[\[4\]](#)
 - Mammalian Homolog: NUDT2 (Nudix hydrolase 2).[\[3\]](#)[\[5\]](#)
 - Reaction:
- Physiological Outcome: In *Artemia*, this reaction is triggered by hydration and oxygenation, flooding the cell with GTP for protein synthesis and GMP for nucleic acid production.

Pathway Visualization



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Figure 1: The metabolic life cycle of

. Synthesis is driven by specific transferases, while controlled hydrolysis by Nudix enzymes releases nucleotide pools.

Signaling Mechanisms and Biological Roles[9][10]

[11][12][13][14]

acts as an "atypical" second messenger. Unlike cAMP, which binds a universal kinase (PKA), functions through mass action (pool expansion) and allosteric inhibition.

The "Dormancy Switch" in Artemia

- Mechanism: During anoxia or desiccation, accumulates to millimolar concentrations, sequestering guanine nucleotides.
- Effect: This effectively "locks" the metabolic potential. The absence of free GTP inhibits protein synthesis (translation initiation requires GTP).
- Reactivation: Upon environmental stress relief, asymmetrical hydrolase activates, converting the pool into GTP. This massive flux of GTP drives the immediate resumption of translation and embryogenesis.

Bacterial Stress Response (Alarmone Function)

- Heat Shock & Oxidative Stress: Bacteria accumulate dinucleoside polyphosphates (,) when aminoacylation is compromised.
- Target: binds to specific proteins, including Clp proteases and DnaK chaperones, potentially modulating protein folding and degradation during stress.
- Inhibition: High levels of can inhibit Adenylate Kinase and Guanylate Kinase, altering the global energy charge (ATP/ADP and GTP/GDP ratios).

Mammalian Signaling

- **NUDT2 Regulation:** In human cells, NUDT2 clears

and

. Accumulation of these molecules (e.g., upon NUDT2 knockdown) triggers apoptosis and alters gene expression related to the immune response.

- **Extracellular Signaling:** Like ATP, dinucleoside polyphosphates can be released into the extracellular space, acting as ligands for P2 purinergic receptors (e.g., P2Y), modulating calcium signaling in neighboring cells.

Experimental Methodologies

Extraction Protocol

is labile in acidic conditions if heated and susceptible to non-specific phosphatases.

- **Lysis:** Homogenize tissue/cells in 0.6 M Perchloric Acid (PCA) on ice. This precipitates proteins and arrests enzymatic activity immediately.
- **Neutralization:** Centrifuge (12,000 x g, 10 min). Neutralize supernatant with KOH/KHCO₃ to pH 7.0–7.5. Remove KClO₄ precipitate.
- **Solid Phase Extraction (Optional):** Use a C18 Sep-Pak cartridge to remove salts if analyzing by Mass Spectrometry.

Detection and Quantification

Method	Suitability	Protocol Notes
Anion Exchange HPLC	Routine Quantification	Column: Partisil SAX or Mono Q. Buffer A: 7 mM $\text{NH}_4\text{H}_2\text{PO}_4$ (pH 3.8). Buffer B: 0.5 M $\text{NH}_4\text{H}_2\text{PO}_4$ + 0.5 M KCl. Gradient: 0-100% B over 40 min. Detection: UV at 254 nm.
LC-MS/MS	High Sensitivity / ID	Gold Standard. Column: Porous Graphitic Carbon (Hypercarb) or HILIC. Mode: Negative Ion Electrospray (ESI-). Transition: Monitor precursor m/z 867 () product m/z 362 (GMP) or 522 (GTP).
Enzymatic Assay	Functional Verification	Treat sample with Phosphodiesterase I (Snake Venom). Result: is cleaved to 2 GMP + 2 Pi (or GTP + GMP depending on enzyme specificity). Shift in HPLC peak confirms identity.

Synthesis of Standards (In Vitro)

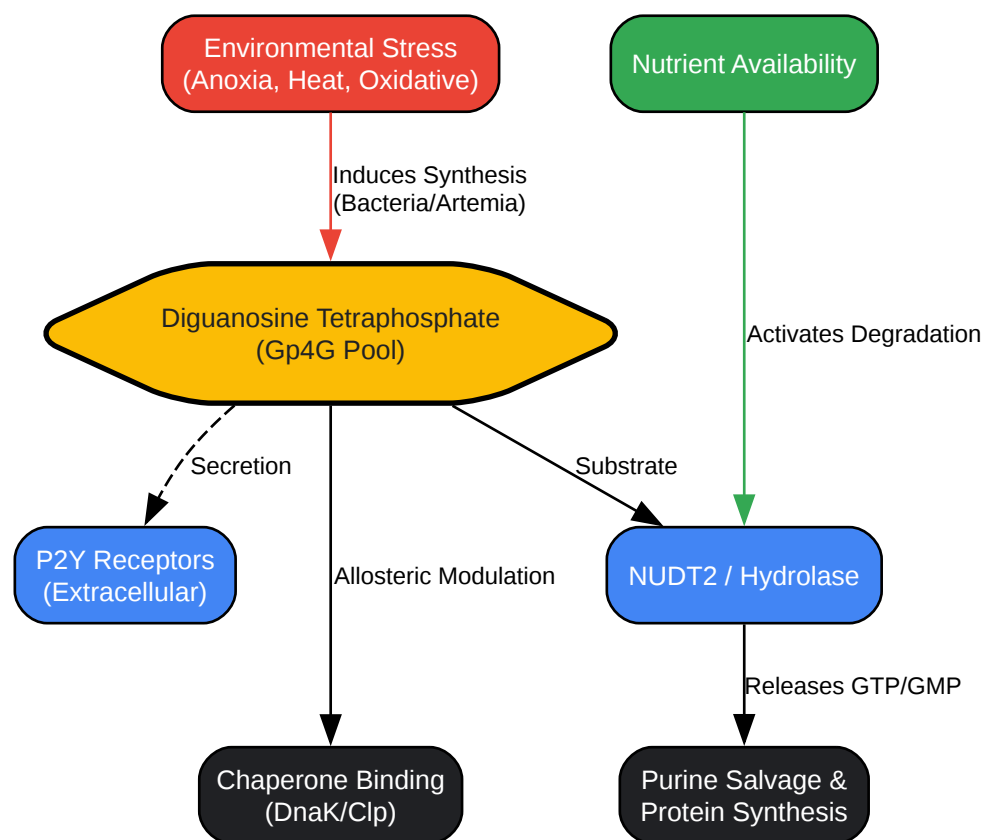
If commercial standards are unavailable, synthesize

enzymatically:

- Reagents: 10 mM GTP, 20 mM MgCl_2 , 50 mM Tris-HCl (pH 7.5).
- Enzyme: Purified Artemia yolk extract or recombinant LysU (with Zn^{2+}).

- Incubation: 37°C for 4 hours. Purify via HPLC.

Signaling Network Diagram



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Figure 2: The signaling network of

. Stress inputs drive accumulation, while enzymatic degradation releases metabolic potential or modulates downstream effectors.

References

- Finamore, F. J., & Warner, A. H. (1963). The occurrence of P1,P4-diguanosine 5'-tetraphosphate in brine shrimp eggs.[2][6] Journal of Biological Chemistry, 238, 344-348. [Link](#)
- McLennan, A. G. (2006). The Nudix hydrolase superfamily. Cellular and Molecular Life Sciences, 63(2), 123-143. [Link](#)

- Warner, A. H., & Finamore, F. J. (1965). Isolation, purification, and characterization of P1,P4-diguanosine 5'-tetraphosphate asymmetrical-pyrophosphohydrolase from brine shrimp eggs. *Biochemistry*, 4(8), 1568-1575. [Link](#)
- Bessman, M. J., et al. (1996). The MutT proteins or "Nudix" hydrolases, a family of versatile, widely distributed, "housecleaning" enzymes. *Journal of Biological Chemistry*, 271(41), 25059-25062. [Link](#)
- Hand, S. C., & Hardewig, I. (1996). Downregulation of cellular metabolism during environmental stress: mechanisms and implications. *Annual Review of Physiology*, 58, 539-563. [Link](#)

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Sources

- [1. researchgate.net \[researchgate.net\]](#)
- [2. grokipedia.com \[grokipedia.com\]](#)
- [3. uniprot.org \[uniprot.org\]](#)
- [4. uniprot.org \[uniprot.org\]](#)
- [5. NUDT2 Disruption Elevates Diadenosine Tetraphosphate \(Ap4A\) and Down-Regulates Immune Response and Cancer Promotion Genes - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [6. repository.lsu.edu \[repository.lsu.edu\]](#)
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